

Physical and chemical properties of Epitulipinolide diepoxide

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Compound of Interest

Compound Name: *Epitulipinolide diepoxide*

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Epitulipinolide Diepoxide: A Technical Guide for Researchers

An in-depth exploration of the physical, chemical, and biological properties of the sesquiterpene lactone, **Epitulipinolide Diepoxide**.

For Researchers, Scientists, and Drug Development Professionals.

Introduction

Epitulipinolide diepoxide is a naturally occurring sesquiterpenoid and gamma-lactone that has garnered interest within the scientific community for its potential biological activities.^[1] This technical guide provides a comprehensive overview of its known physical and chemical properties, methodologies for its study, and insights into its potential mechanisms of action. The information presented herein is intended to serve as a valuable resource for researchers investigating this compound for potential therapeutic applications.

Physicochemical Properties

Epitulipinolide diepoxide is a powder at room temperature.^[2] While an experimental melting point has not been definitively reported in publicly available literature, its other physical and chemical properties have been characterized through a combination of computational predictions and experimental observations.

Table 1: Physical and Chemical Properties of **Epitulipinolide Diepoxide**

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₂ O ₆	PubChem[1]
Molecular Weight	322.4 g/mol	PubChem[1]
Physical Description	Powder	ChemFaces[2]
CAS Number	39815-40-2	PubChem[1]
Predicted Boiling Point	463.6 ± 45.0 °C	ChemicalBook[3]
Predicted Density	1.28 ± 0.1 g/cm ³	ChemicalBook[3]
Predicted Water Solubility	1.94 g/L	PhytoBank[4]
Predicted logP	1.19 - 1.66	PhytoBank[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces, BioCrick[2][5]

Spectral Data

Detailed experimental spectral data for **Epitulipinolide diepoxide** is not widely available. However, based on its chemical structure containing epoxide and lactone functionalities, the following spectral characteristics can be anticipated.

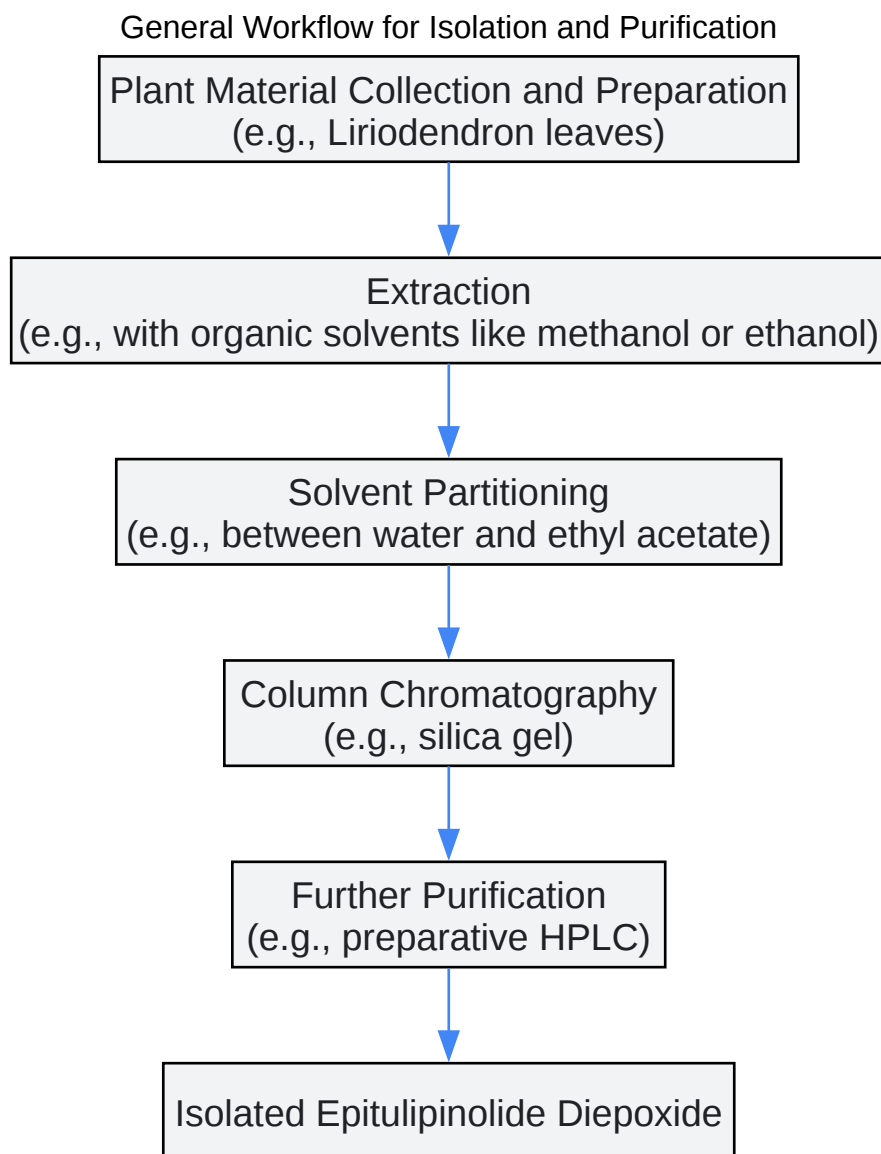
Table 2: Expected Spectral Characteristics of **Epitulipinolide Diepoxide**

Spectroscopy	Expected Features
^1H NMR	Signals corresponding to protons on the sesquiterpene backbone, epoxide rings, and the acetate group.
^{13}C NMR	Signals for the 17 carbon atoms, including those of the carbonyl group in the lactone, carbons of the epoxide rings, and the acetate group.
Infrared (IR)	Characteristic absorption bands for C=O stretching (lactone), C-O-C stretching (epoxide and ether linkages), and C-H stretching.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the molecular weight of the compound (322.4 m/z), along with fragmentation patterns characteristic of the sesquiterpene lactone structure.

Experimental Protocols

Isolation and Purification

Epitulipinolide diepoxide is a natural product that can be isolated from the leaves and bark of plants from the *Liriodendron* genus, such as *Liriodendron chinense* and *Liriodendron tulipifera*. [2][6] While a specific, detailed protocol for its isolation is not readily available, a general workflow can be inferred from standard phytochemical extraction and purification techniques.



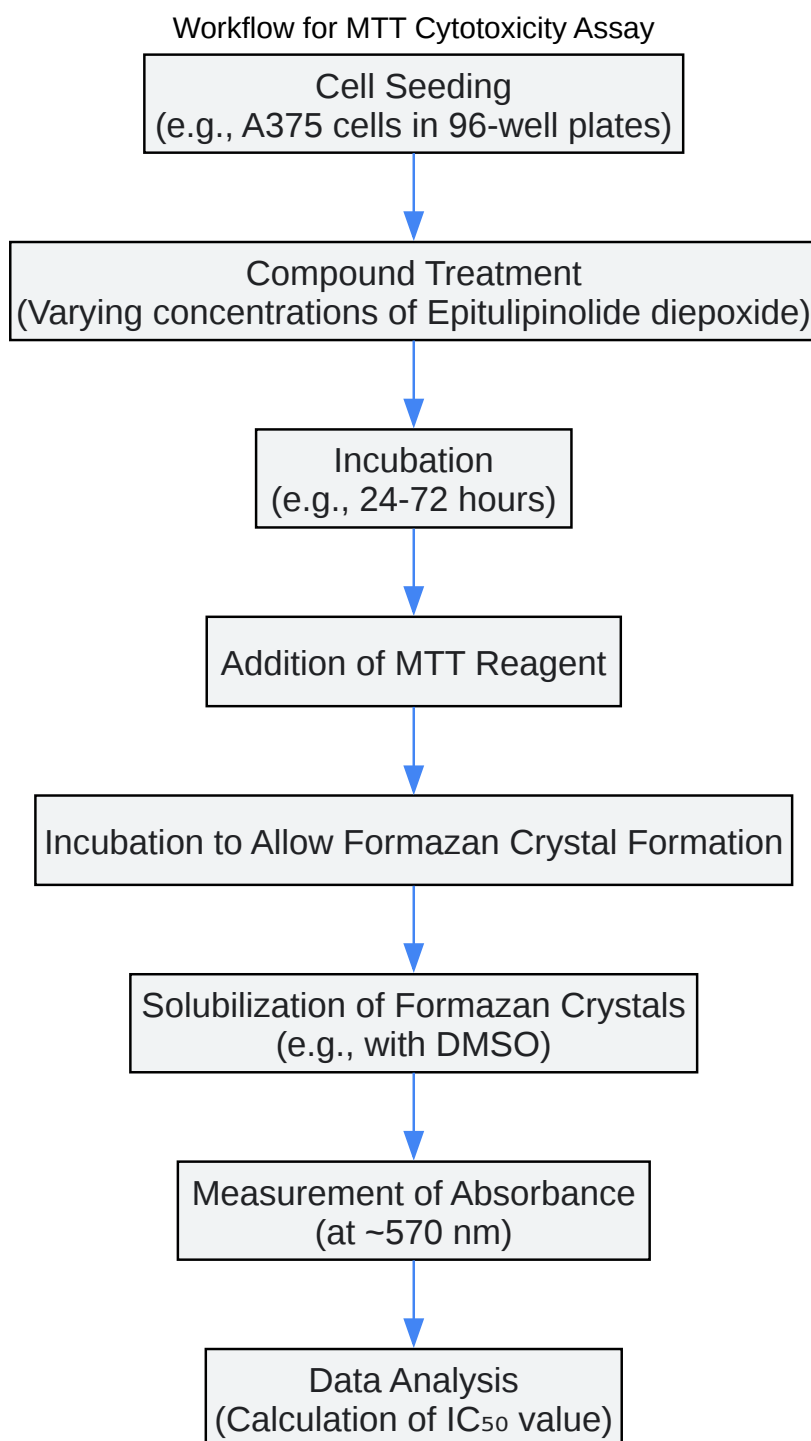
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Caption: A generalized workflow for the isolation and purification of **Epitulipinolide diepoxide**.

Cytotoxicity Assay

The cytotoxic effects of **Epitulipinolide diepoxide** against cancer cell lines, such as the human melanoma cell line A375, can be evaluated using various in vitro assays, including the

MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.



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Caption: A standard workflow for determining the cytotoxicity of **Epitulipinolide diepoxide** using an MTT assay.

Biological Activity and Potential Mechanism of Action

Epitulipinolide diepoxide has demonstrated notable biological activity, particularly its cytotoxic effects against cancer cells.

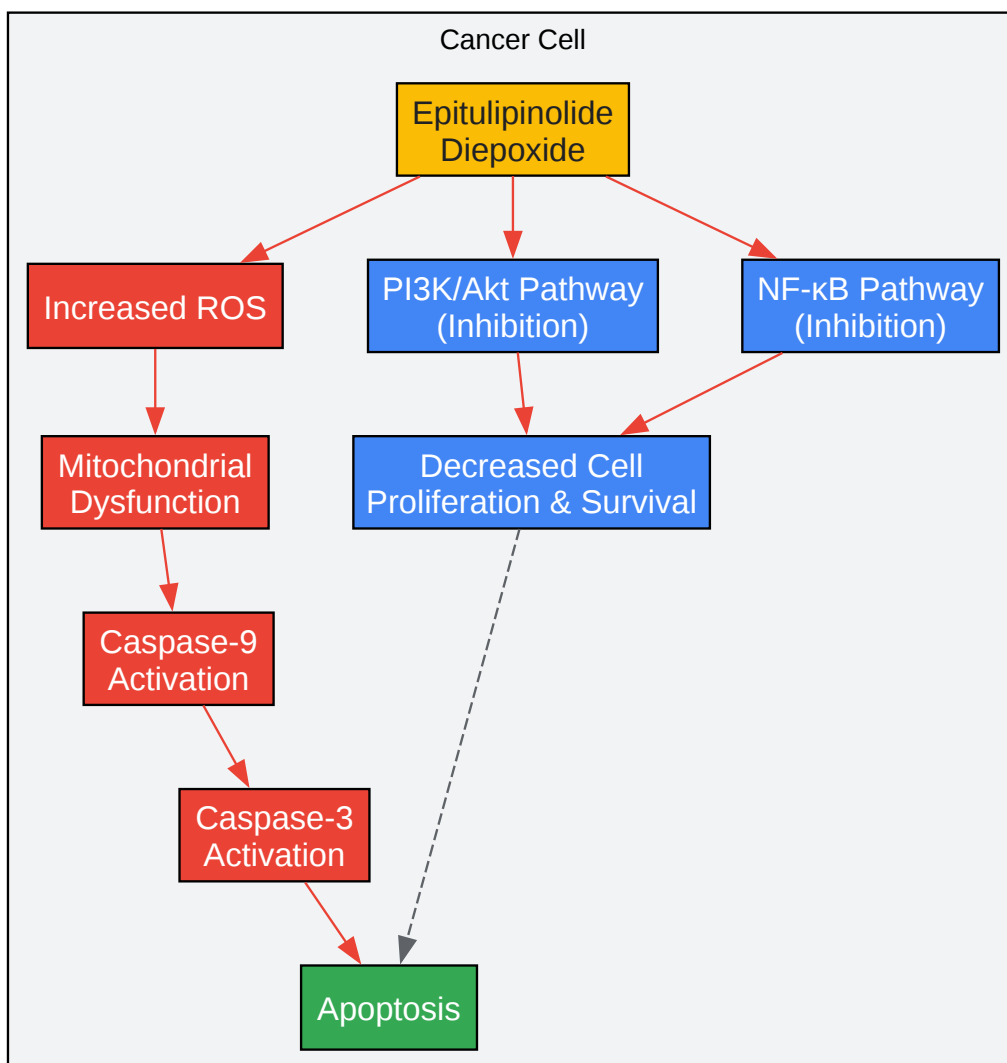
Anticancer Activity

Studies have shown that **Epitulipinolide diepoxide** exhibits cytotoxic activity against human cancer cell lines. Specifically, it has been reported to be effective against the human melanoma cell line A375, with a reported IC_{50} value of 52.03 μM .^[7] It has also been shown to possess cytotoxic activity against KB cells.^[2] Furthermore, this compound has been associated with antioxidative and chemopreventive activities.^[5]

Hypothetical Signaling Pathway

The precise molecular mechanism of action for **Epitulipinolide diepoxide** has not yet been fully elucidated. However, based on the known activities of other sesquiterpene lactones, a plausible mechanism involves the induction of apoptosis through the generation of reactive oxygen species (ROS) and the modulation of key signaling pathways involved in cell survival and proliferation. A hypothetical signaling pathway is presented below. It is important to note that this pathway is speculative and requires experimental validation for **Epitulipinolide diepoxide**.

Hypothetical Signaling Pathway for Epitulipinolide Diepoxide-Induced Apoptosis

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Caption: A hypothetical signaling pathway illustrating the potential mechanism of action of **Epitulipinolide diepoxide**.

This proposed pathway suggests that **Epitulipinolide diepoxide** may induce an increase in intracellular reactive oxygen species (ROS), leading to mitochondrial dysfunction and the activation of the intrinsic apoptotic cascade via caspase-9 and caspase-3. Additionally, it may inhibit pro-survival signaling pathways such as the PI3K/Akt and NF- κ B pathways, further contributing to decreased cell proliferation and survival, and ultimately leading to apoptosis.

Conclusion and Future Directions

Epitulipinolide diepoxide is a promising natural compound with demonstrated cytotoxic activity against cancer cells. This technical guide has summarized its known physicochemical properties and provided generalized experimental protocols for its study. However, significant research gaps remain. Future research should focus on:

- Definitive determination of its physical properties, including the melting point.
- Comprehensive spectral analysis to provide a complete and publicly available dataset (^1H NMR, ^{13}C NMR, IR, and MS).
- Development and publication of detailed isolation and purification protocols to facilitate its broader accessibility for research.
- In-depth elucidation of its mechanism of action, including the validation of the proposed signaling pathways and the identification of its direct molecular targets.

Addressing these areas will be crucial for unlocking the full therapeutic potential of **Epitulipinolide diepoxide**.

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